

Personal protective equipment for handling N-[2-(2-Pyridinyl)ethyl]benzamide

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Compound of Interest

Compound Name: N-[2-(2-Pyridinyl)ethyl]benzamide

Cat. No.: B3060529

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Essential Safety and Handling Guide for N-[2-(2-Pyridinyl)ethyl]benzamide

This guide provides immediate safety, operational, and disposal protocols for laboratory professionals handling **N-[2-(2-Pyridinyl)ethyl]benzamide**. The information is compiled to ensure the safe and effective use of this compound in research and development settings.

For research use only. Not for human or veterinary use.^[1]

Hazard Identification and Precautionary Measures

N-[2-(2-Pyridinyl)ethyl]benzamide and similar benzamide compounds are considered hazardous.^[2] Key hazard statements for related compounds include "Harmful if swallowed" and "Suspected of causing genetic defects".^[2] Therefore, it is crucial to handle this chemical with care, following all safety precautions.

Signal Word: Warning^[2]^[3]

Precautionary Statements:

- Obtain special instructions before use.
- Do not handle until all safety precautions have been read and understood.
- Wash face, hands, and any exposed skin thoroughly after handling.^[2]

- Do not eat, drink, or smoke when using this product.
- Wear protective gloves, protective clothing, eye protection, and face protection.
- If swallowed, call a POISON CENTER or doctor/physician if you feel unwell.
- If exposed or concerned, get medical advice/attention.
- Store locked up.
- Dispose of contents/container to an approved waste disposal plant.[\[2\]](#)

Personal Protective Equipment (PPE)

To ensure personal safety while handling **N-[2-(2-Pyridinyl)ethyl]benzamide**, the following personal protective equipment is mandatory.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [4]
Skin Protection	Gloves	Wear chemical-impermeable gloves that have been inspected prior to use. [4]
Protective Clothing	Wear fire/flammable resistant and impervious clothing to prevent skin exposure. [2] [4]	
Respiratory Protection	Respirator	If exposure limits are exceeded or irritation is experienced, use a full-face respirator. A particulate filter device (EN 143) is recommended. [4] [5]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is essential for the safe handling of **N-[2-(2-Pyridinyl)ethyl]benzamide** in a laboratory setting.

- Preparation:
 - Ensure adequate ventilation in the work area.[\[2\]](#)
 - Locate and verify the functionality of the nearest eyewash station and safety shower.[\[2\]](#)
 - Don all required personal protective equipment as specified in the table above.
- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[2\]](#)
 - Avoid the formation of dust.[\[2\]](#)[\[4\]](#)
 - Do not breathe dust, mist, gas, or vapors.[\[2\]](#)[\[4\]](#)
 - Use in a well-ventilated place.[\[4\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)
 - Keep the product and empty containers away from heat and sources of ignition.[\[2\]](#)
 - Incompatible materials to avoid include strong oxidizing agents and strong bases.[\[2\]](#)

Disposal Plan

Proper disposal of **N-[2-(2-Pyridinyl)ethyl]benzamide** and its containers is critical to prevent environmental contamination and ensure safety.

- Waste Disposal:
 - Dispose of the contents and container to an approved waste disposal plant.[\[2\]](#)

- Waste should be separated into categories that can be handled by local or national waste management facilities.[\[5\]](#)
- Spill Containment and Cleanup:
 - Prevent further leakage or spillage if it is safe to do so.[\[4\]](#)
 - Do not let the chemical enter drains.[\[4\]](#)
 - Evacuate personnel to safe areas and keep people away from and upwind of the spill.[\[4\]](#)
 - Collect the spilled material using spark-proof tools and explosion-proof equipment and place it in a suitable, closed container for disposal.[\[4\]](#)

Physicochemical Data of a Related Compound (Benzamide)

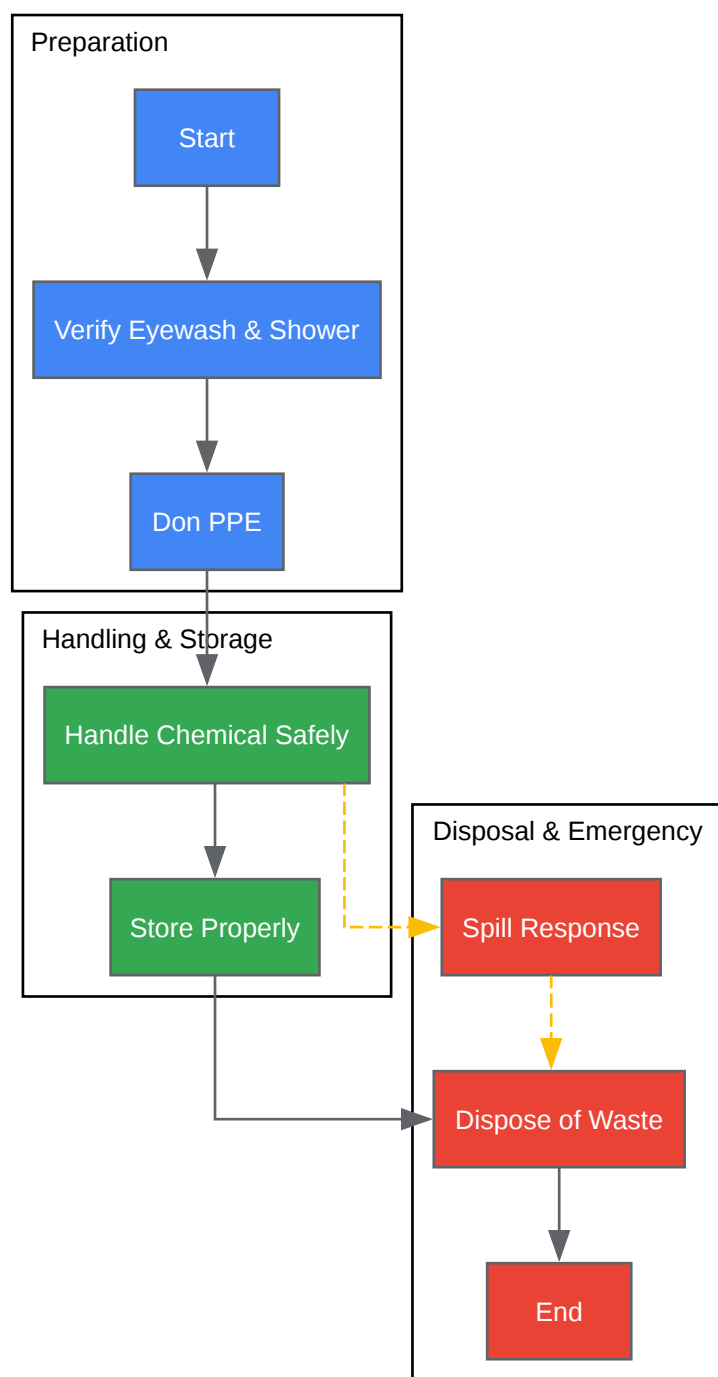
The following table summarizes key quantitative data for Benzamide, a structurally related compound. This information can provide an indication of the physical properties of **N-[2-(2-Pyridinyl)ethyl]benzamide**.

Property	Value
Physical State	Solid
Appearance	White
Melting Point/Range	125 - 129 °C / 257 - 264.2 °F
Boiling Point/Range	228 °C / 442.4 °F
Flash Point	180 °C / 356 °F

Source: Fisher Scientific Safety Data Sheet[\[2\]](#)

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **N-[2-(2-Pyridinyl)ethyl]benzamide**, from initial preparation to final disposal.



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Caption: Safe handling workflow for **N-[2-(2-Pyridinyl)ethyl]benzamide**.

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